

Cellular Uptake Pathways of Iron Bisglycinate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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This technical guide provides a comprehensive overview of the cellular uptake mechanisms of iron bisglycinate, targeted at researchers, scientists, and drug development professionals. It delves into the primary and alternative absorption pathways, presents quantitative data from various studies, details relevant experimental protocols, and visualizes key processes.

Core Cellular Uptake Pathways

The absorption of iron from iron bisglycinate is a multifaceted process, with a primary pathway analogous to that of non-heme iron, and potential secondary routes that may contribute to its high bioavailability.

The Primary Pathway: Dissociation and DMT1-Mediated Transport

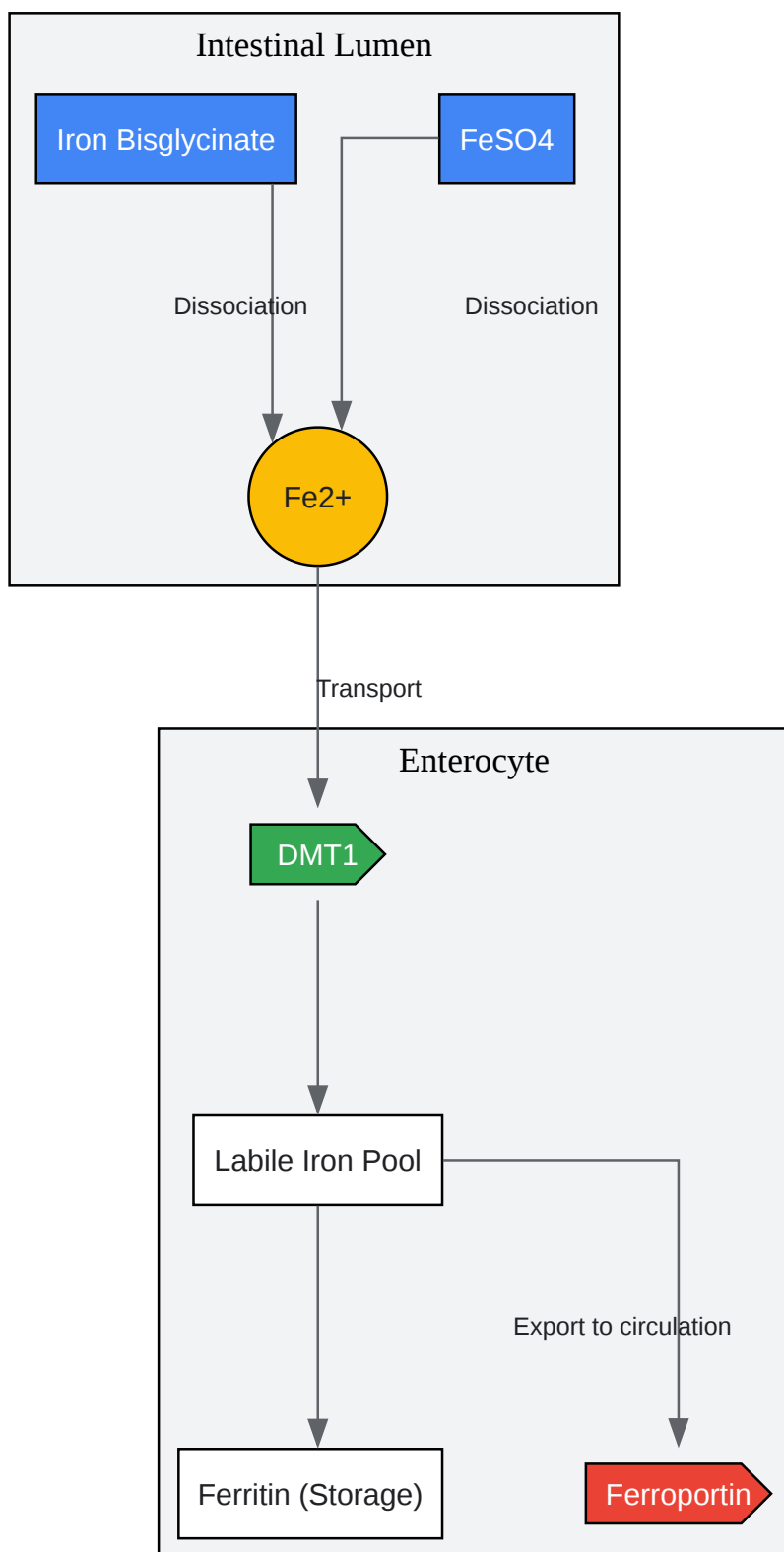
The predominant mechanism for the cellular uptake of iron from iron bisglycinate involves its dissociation in the low pH environment of the stomach or at the brush border of the duodenum. This releases ferrous iron (Fe^{2+}), which is then transported into the enterocyte by Divalent Metal Transporter 1 (DMT1). This transporter is a key player in the absorption of dietary non-heme iron.

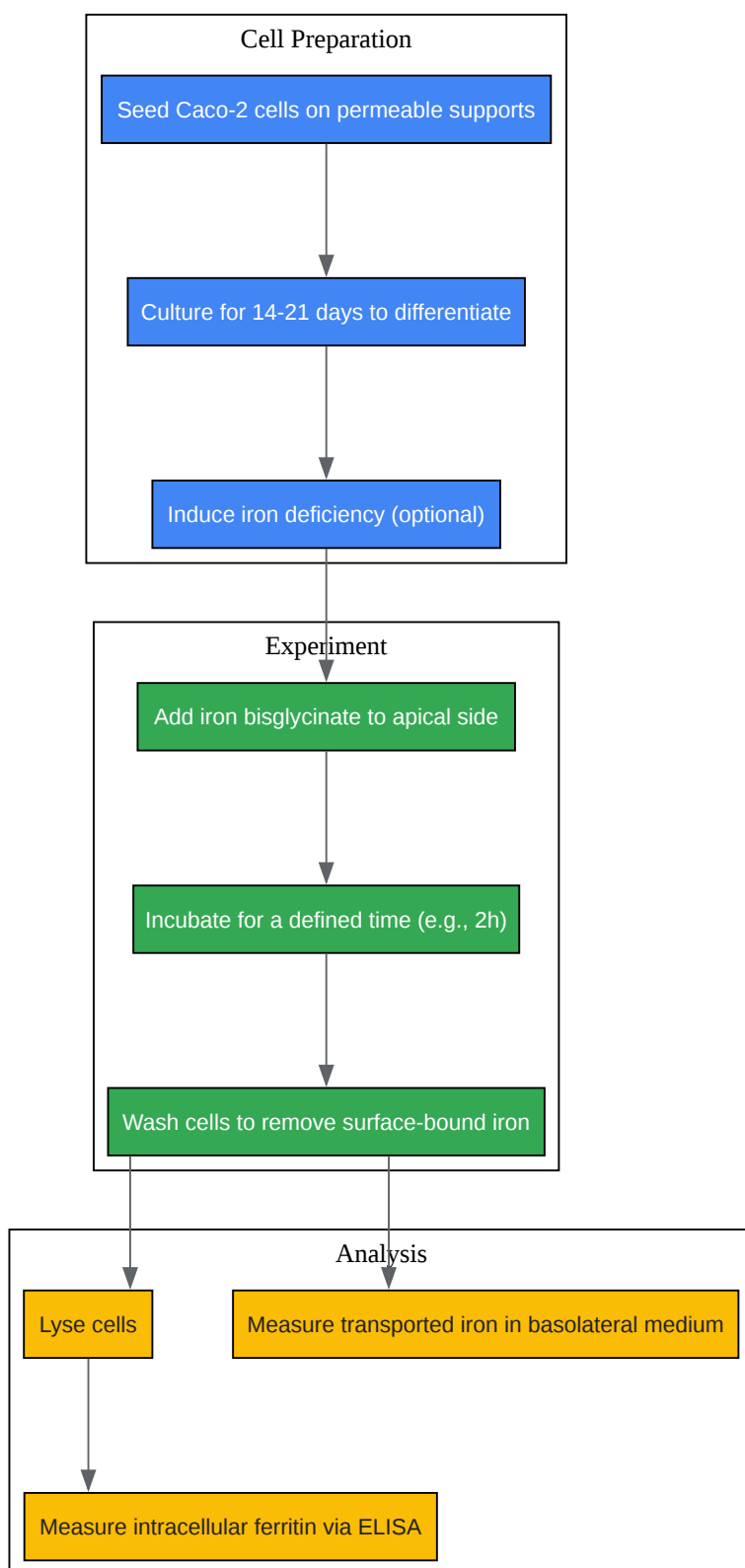
Several lines of evidence support this pathway:

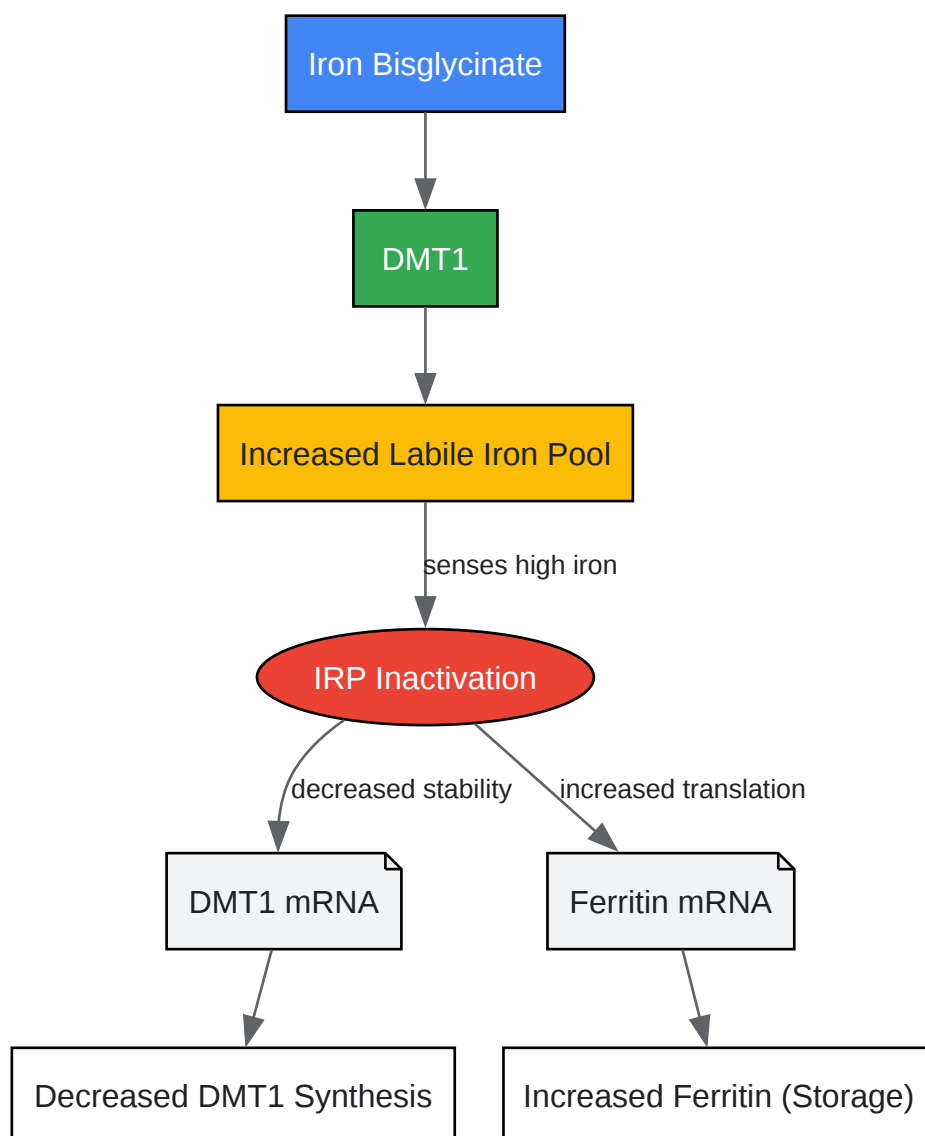
- **Competition with Ferrous Sulfate:** Studies have demonstrated that iron from iron bisglycinate competes with ferrous sulfate for the non-heme iron absorption pathway, indicating they

share a common transport mechanism.[\[1\]](#)[\[2\]](#)

- DMT1 Knockout Studies: Experiments utilizing Caco-2 intestinal cells with a knockout of the DMT1 gene show a significant suppression of iron uptake from both iron bisglycinate and ferrous sulfate.[\[2\]](#)[\[3\]](#) This strongly implicates DMT1 as the principal transporter.
- Regulation by Iron Status: The absorption of iron from iron bisglycinate is regulated by the body's iron stores.[\[4\]](#)[\[5\]](#) An inverse correlation has been observed between serum ferritin levels and the absorption of iron bisglycinate, which is a characteristic feature of the DMT1-mediated pathway.[\[4\]](#)[\[5\]](#)







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